

Application Note: Synthesis of (Cyclohexylmethyl)[2-(dimethylamino)ethyl]amine via Reductive Amination

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Compound of Interest

Compound Name: (Cyclohexylmethyl)[2-(dimethylamino)ethyl]amine
Cat. No.: B12484379

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Abstract & Scientific Rationale

The synthesis of unsymmetrical secondary amines is a critical transformation in lead optimization. While direct alkylation often leads to over-alkylation (quaternary ammonium salts) and poly-substitution, reductive amination offers a controlled pathway. This protocol utilizes Sodium Triacetoxyborohydride (STAB) as a mild, selective reducing agent. Unlike Sodium Cyanoborohydride (

), STAB is non-toxic (cyanide-free) and maintains high chemoselectivity for aldehydes in the presence of other functional groups, making it the reagent of choice for pharmaceutical intermediates.

Target Compound:

- IUPAC Name:

-(Cyclohexylmethyl)-

-dimethylethane-1,2-diamine

- Molecular Formula:
- MW: 184.32 g/mol
- Role: Versatile diamine linker for fragment-based drug design.

Safety & Handling (Critical)

Before commencing, all personnel must adhere to the following safety standards:

- Engineering Controls: All operations must be performed in a certified chemical fume hood to manage volatile amines and solvent vapors.
- PPE: Nitrile gloves (double-gloved recommended for amines), safety goggles, and a flame-resistant lab coat.
- Hazards:
 - -Dimethylethylenediamine: Corrosive, flammable. Causes severe skin burns and eye damage.
 - Cyclohexanecarboxaldehyde: Combustible liquid, irritant.
 - Dichloromethane (DCM): Volatile, suspected carcinogen.
 - Sodium Triacetoxyborohydride (STAB): Water-reactive; evolves hydrogen gas. Keep dry.

Reaction Scheme & Mechanism

The synthesis proceeds via the formation of a hemiaminal intermediate, followed by dehydration to an iminium ion, which is then rapidly reduced by the hydride source.

Reaction:

Experimental Protocol

Materials & Reagents

Reagent	Equiv.	MW (g/mol)	Role
Cyclohexanecarboxaldehyde	1.0	112.17	Electrophile
- Dimethylethylenediamine	1.1	88.15	Nucleophile
Sodium Triacetoxyborohydride (STAB)	1.4	211.94	Reducing Agent
Dichloromethane (DCM)	Solvent	-	Reaction Medium (Anhydrous)
Acetic Acid (AcOH)	1.0	60.05	Catalyst (Optional, pH control)

Step-by-Step Procedure

Step 1: Iminium Formation

- Charge an oven-dried round-bottom flask (RBF) with a magnetic stir bar.
- Add Cyclohexanecarboxaldehyde (1.0 equiv) and anhydrous DCM (concentration ~0.2 M).
- Add
-Dimethylethylenediamine (1.1 equiv) dropwise to the stirring solution.
- Note: If the reaction is slow, add Acetic Acid (1.0 equiv) to catalyze imine formation.
- Stir at Room Temperature (RT) for 30–60 minutes under an inert atmosphere (N₂ or Ar) to allow equilibrium formation of the imine/iminium species.

Step 2: Reduction

- Cool the mixture slightly to 0°C (ice bath) if doing large scale; otherwise, RT is acceptable.
- Add Sodium Triacetoxyborohydride (STAB) (1.4 equiv) portion-wise over 5–10 minutes.
 - Caution: Mild exotherm and gas evolution () may occur.
- Remove the ice bath and allow the reaction to stir at RT for 4–16 hours.
- Monitoring: Monitor progress by TLC (System: 10% MeOH in DCM with 1%) or LC-MS. The aldehyde spot should disappear.

Step 3: Quench & Work-up

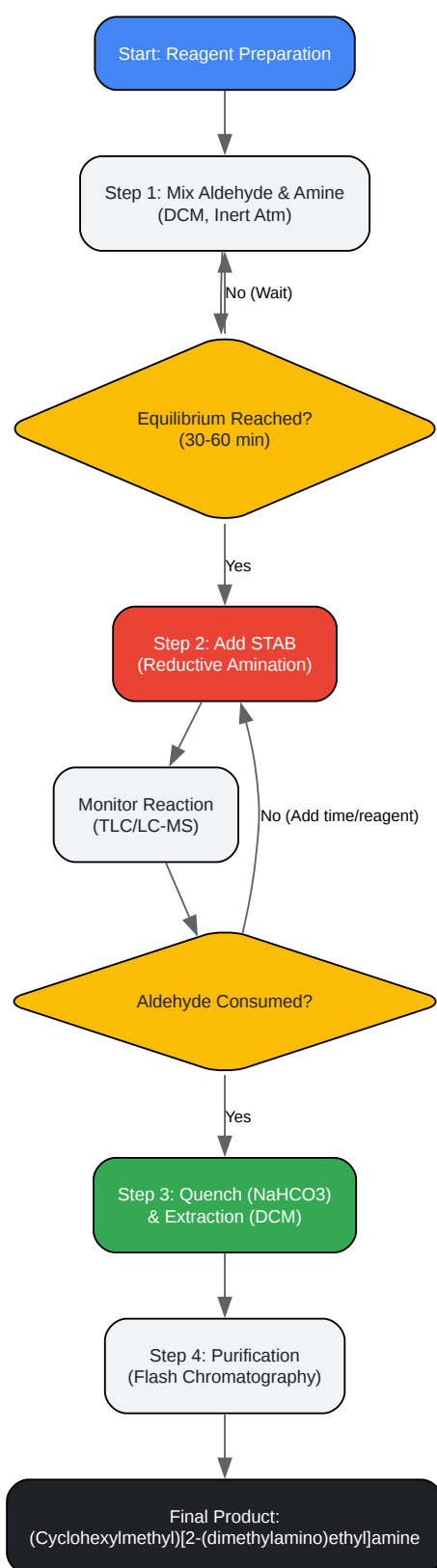
- Quench the reaction by carefully adding saturated aqueous solution. Stir for 15 minutes to decompose excess borohydride.
- Transfer the mixture to a separatory funnel.
- Extract the aqueous layer with DCM ().
- Combine the organic layers.
- Wash the combined organics with Brine ().
- Dry over anhydrous or .
- Filter off the drying agent and concentrate the filtrate in vacuo (rotary evaporator) to yield the crude oil.

Step 4: Purification

- The crude product is often sufficiently pure (>90%) for subsequent steps.
- If higher purity is required, purify via Flash Column Chromatography on silica gel.
 - Eluent: DCM:MeOH:NH₄OH (90:10:1). The amine functionality requires a basic modifier (ammonia or triethylamine) to prevent streaking on silica.
- Alternatively, convert to the hydrochloride salt by treating the ethereal solution with HCl/dioxane, filtering the resulting precipitate.

Workflow Visualization

The following diagram illustrates the logical flow and critical decision points in the synthesis process.



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Figure 1: Operational workflow for the reductive amination of cyclohexanecarboxaldehyde.

Characterization Data (Expected)

To validate the synthesis, the isolated product should be compared against the following spectral expectations:

- ¹H NMR (400 MHz, CDCl₃):
 - 2.65 (t, 2H, -NH-CH₂-CH₂-),
 - 2.45 (d, 2H, Cy-CH₂-NH-),
 - 2.40 (t, 2H, -CH₂-CH₂-NMe₂),
 - 2.22 (s, 6H, -N(CH₃)₂),
 - 1.75–0.85 (m, 11H, Cyclohexyl protons).
- Mass Spectrometry (ESI):
 - Calculated
 - . Found
 - .

References

- Abdel-Magid, A. F., et al. (1996). "Reductive Amination of Aldehydes and Ketones with Sodium Triacetoxyborohydride. Studies on Direct and Indirect Reductive Amination Procedures." *The Journal of Organic Chemistry*, 61(11), 3849-3862.
- Sigma-Aldrich. (n.d.). "Product Specification: **(Cyclohexylmethyl)[2-(dimethylamino)ethyl]amine** hydrochloride."
- PubChem. (n.d.).^[1] "Compound Summary: N-(Cyclohexylmethyl)-N',N'-dimethylethane-1,2-diamine." National Library of Medicine.

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Sources

- 1. N-(cyclohexylmethyl)ethanamine | C₉H₁₉N | CID 11171028 - PubChem [pubchem.ncbi.nlm.nih.gov]
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